

1-Bromoadamantane chemical properties and structure

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Compound of Interest

Compound Name: **1-Bromoadamantane**

Cat. No.: **B1268071**

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An In-depth Technical Guide to **1-Bromoadamantane**: Chemical Properties and Structure

Introduction

1-Bromoadamantane is an organobromine compound derived from adamantane, a tricyclic alkane with a cage-like structure resembling a diamondoid.^[1] Its chemical formula is C₁₀H₁₅Br.^{[1][2][3]} The bromine atom is substituted at one of the four equivalent tertiary carbon atoms (methine positions) of the adamantane core.^[1] This compound serves as a valuable intermediate and building block in organic synthesis and medicinal chemistry. It is also used in the study of reaction mechanisms and in materials science. **1-Bromoadamantane** is a colorless or white crystalline solid at room temperature.

Molecular Structure

The structure of **1-bromoadamantane** is characterized by the rigid and sterically hindered adamantane cage. The adamantane framework is composed of three fused cyclohexane rings in the chair conformation. The bromine atom is attached to one of the four bridgehead carbons. This tertiary alkyl halide structure significantly influences its chemical reactivity.

Below is a two-dimensional representation of the **1-bromoadamantane** structure.

2D Structure of **1-Bromoadamantane**

Chemical Properties

1-Bromoadamantane exhibits properties typical of a tertiary alkyl halide, although its cage structure imparts unique reactivity. It is a solid with a relatively high melting point and is insoluble in water but soluble in various organic solvents.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	$C_{10}H_{15}Br$	
Molar Mass	215.13 g/mol	
Appearance	Colorless solid or white crystalline powder	
Melting Point	116-118 °C	
Boiling Point	226 °C	
Solubility	Insoluble in water; soluble in organic solvents	
CAS Number	768-90-1	

Spectroscopic Data

Spectroscopic methods are essential for the identification and characterization of **1-bromoadamantane**.

Spectroscopy	Data	Reference
¹ H NMR (in CDCl ₃)	δ 2.37 (br s, 3H), 2.10 (br s, 6H), 1.73 (br s, 6H) ppm	
¹³ C NMR (in CDCl ₃)	δ 69.1, 48.9, 35.8, 31.9 ppm	
IR Spectrum	Major peaks corresponding to C-H and C-Br stretching and bending vibrations.	
Mass Spectrum	Molecular ion peak (M ⁺) and characteristic fragmentation pattern.	

Experimental Protocols

Synthesis of 1-Bromoadamantane

Several methods for the synthesis of **1-bromoadamantane** have been reported. Below are two common experimental protocols.

Method 1: Direct Bromination with Liquid Bromine

This method involves the direct reaction of adamantane with an excess of liquid bromine.

- Materials: Adamantane, liquid bromine.
- Procedure:
 - Add 30g of adamantane to a reaction flask.
 - Carefully add 24 mL of liquid bromine in excess.
 - Heat the reaction mixture at 85 °C for 6 hours.
 - Increase the temperature to 110 °C and continue the reaction for another 3 hours.
 - Allow the mixture to stand overnight.

- The product can be purified by recrystallization.

Method 2: Bromination using 1,3-dibromo-5,5-dimethylhydantoin (DBDMH)

This method is considered a greener alternative as it avoids the use of highly corrosive liquid bromine directly.

- Materials: Adamantane, 1,3-dibromo-5,5-dimethylhydantoin (DBDMH), trichloromethane, methanol.
- Procedure:
 - Dissolve adamantane in trichloromethane in a reaction flask.
 - Add DBDMH as the brominating reagent. The molar ratio of adamantane to DBDMH is typically optimized.
 - Heat the reaction mixture at 65-70 °C for 24-36 hours.
 - After the reaction is complete, the solvent is removed under reduced pressure.
 - The crude product is then purified by recrystallization from methanol to yield off-white crystals of **1-bromoadamantane**.

Typical Reactions of 1-Bromoadamantane

Hydrolysis to 1-Hydroxyadamantane

1-Bromoadamantane undergoes hydrolysis to form the corresponding alcohol, 1-hydroxyadamantane.

- Materials: **1-Bromoadamantane**, aqueous solvent (e.g., aqueous acetone or aqueous ethanol), base (optional, to neutralize the HBr formed).
- Procedure:
 - Dissolve **1-bromoadamantane** in a suitable aqueous organic solvent.

- Heat the solution under reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After completion, the reaction mixture is cooled, and the organic solvent is removed.
- The aqueous layer is extracted with a suitable organic solvent (e.g., diethyl ether).
- The combined organic extracts are washed, dried, and the solvent is evaporated to yield 1-hydroxyadamantane.

The workflow for the synthesis and a key reaction of **1-bromoadamantane** is illustrated below.



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Synthesis and a key reaction of **1-bromoadamantane**.

Applications in Research and Development

1-Bromoadamantane is a versatile reagent in organic chemistry and drug development. Some of its key applications include:

- Pharmaceutical Synthesis: The adamantane cage is a lipophilic moiety that can enhance the pharmacological properties of drug candidates. **1-Bromoadamantane** is a common starting material for introducing the adamantyl group into bioactive molecules.

- Carbocation Studies: Due to the stability of the 1-adamantyl cation, **1-bromoadamantane** is often used as a model substrate in the study of S_n1 reaction mechanisms and carbocation chemistry.
- Materials Science: It has been used in the synthesis of novel organic-inorganic composite thin-film dielectrics.
- Complex Formation: **1-Bromoadamantane** is known to form inclusion complexes with cyclodextrins.

Safety and Handling

1-Bromoadamantane is considered a hazardous substance. It is harmful if swallowed and is very toxic to aquatic organisms. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. It should be handled in a well-ventilated area, preferably in a fume hood. It is also reported to be moisture-sensitive. Avoid contact with oxidizing agents.

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References

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